

# isopyrazam mode of action SDHI fungicide

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Isopyrazam

CAS No.: 881685-58-1

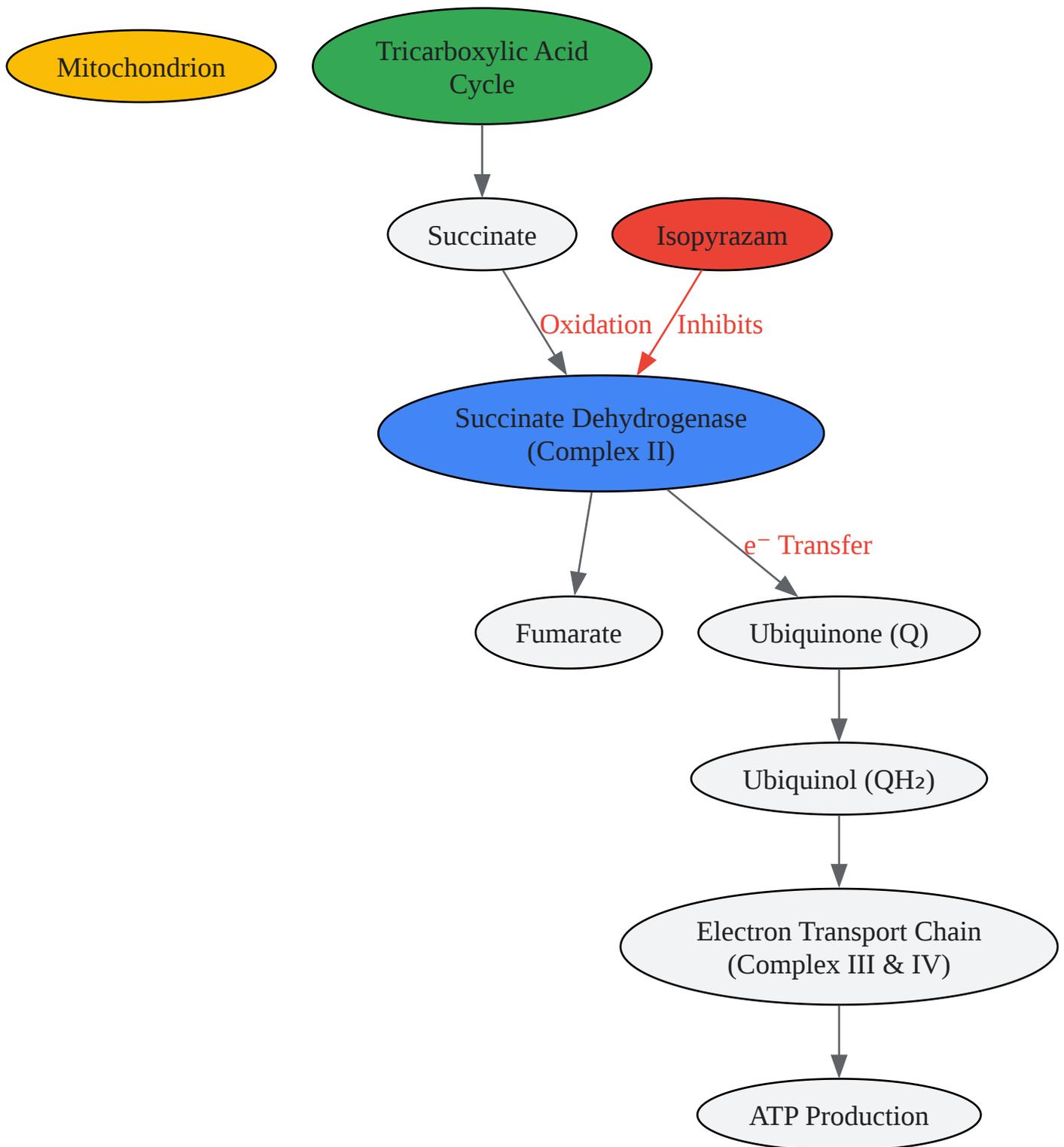
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## Biochemical Mode of Action

**Isopyrazam** works by inhibiting **succinate dehydrogenase (SDH)**, a key enzyme also known as **Complex II** in the mitochondrial electron transport chain [1]. By binding to the ubiquinone binding site of the SDH enzyme, **Isopyrazam** blocks cellular energy production in fungal cells, leading to their death [1].

The visual below shows how **isopyrazam** disrupts the mitochondrial electron transport chain.



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## Unique Properties and Enhanced Efficacy

**Isopyrazam** stands out among modern SDHIs due to its specific chemical structure, which contributes to greater intrinsic potency and longer-lasting effects [2].

- **Dual Binding Action:** The molecule has a **pyrazole ring** and a second unique **benzonorbornene chemical ring** that enable strong binding to both the target site in the disease pathogen and to the leaf surface [2].
- **High Intrinsic Potency:** **Isopyrazam** shows stronger binding affinity to the SDH enzyme target site within fungal mitochondria compared to other SDHIs. Research indicates it can be **up to 20 times more potent than boscalid and five times more potent than bixafen** [2].
- **Curative Activity:** The high intrinsic activity provides not only preventative protection but also **some curative activity** after infection has occurred [2].

## Resistance Management

As with all SDHI fungicides, resistance development in fungal populations is a significant concern. Mutations conferring reduced sensitivity can occur in any of the three subunits (B, C, or D) that form the SDH enzyme's ubiquinone binding site [1].

## Known Resistance Mechanisms

- **Target-Site Mutations:** Genetic changes in the *sdhB*, *sdhC*, and *sdhD* genes can lead to altered SDH enzyme subunits, reducing the binding affinity of SDHI fungicides [1].
- **Cross-Resistance Patterns:** **Isopyrazam** generally shows cross-resistance with other SDHI fungicides. However, the degree of sensitivity reduction varies between different SDHIs and specific mutations [1].

## Agricultural Applications and Market Position

**Isopyrazam** is applied as a foliar spray across various crops, with different formulations available to suit specific application needs [3].

## Common Formulations and Uses

Formulation Type	Key Characteristics	Primary Applications
Suspension Concentrate (SC)	Easy to use, superior stability, enhanced efficacy [3]	Large-scale commercial farming [3]
Emulsifiable Concentrate (EC)	High active ingredient concentration, easy tank mixing [3]	Regions with traditional application methods [3]
Wettable Powder (WP)	Longer shelf life, reduced spillage risk [3]	Smallholder farmers in developing regions [3]

## Market Growth and Regional Use

The global **isopyrazam** market demonstrates strong growth, with projections estimating expansion from USD 1.19 billion in 2024 to approximately USD 2.19 billion by 2033, representing a Compound Annual Growth Rate (CAGR) of 6.8% [3].

- **Dominant Regions:** North America and Europe currently lead in market share, while the Asia-Pacific region is expected to witness the fastest growth [4] [3].
- **Key Crops:** Major applications include **cereals & grains**, **fruits & vegetables**, and **oilseeds & pulses** [3].

## Practical Implications for Disease Control

The double-binding characteristic of **isopyrazam** provides practical benefits for growers, including extended duration of disease control, increased rainfastness, and longer green leaf retention which ultimately supports higher yields [2].

**Isopyrazam**'s combination of high potency and strong binding makes it a valuable tool in integrated pest management programs. Its unique dual-binding action provides both protective and curative benefits against a broad spectrum of fungal pathogens in major agricultural crops.

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## References

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**Address:** Ontario, CA 91761, United States  
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**Web:** www.smolecule.com